

FAQs on Reducing DBPP Corrosivity with Xanthates

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Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

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- **Q1: What is the effect of xanthates on DBPP corrosivity?** A1: Specific xanthates can significantly reduce the corrosivity of DBPP, particularly towards copper. This effect is attributed to the formation of a protective sulfide film on the copper surface, which acts as a barrier. However, this is highly dependent on the type of xanthate used; those containing a disulfide group do not provide this benefit. [1]
- **Q2: How does the presence of copper influence the effectiveness of xanthates?** A2: The presence of copper is a critical factor. While xanthates can be effective inhibitors on their own, the study notes that other potential inhibitors like **alkylphenols and aromatic amines can actually promote oxidation and increase the corrosivity of DBPP in the presence of copper**. This highlights the importance of selecting the correct additive for your system. [1]
- **Q3: Are there any important stability considerations for xanthates?** A3: Yes. Xanthates are not highly stable compounds and can decompose in aqueous solutions, especially as the pH decreases. The decomposition can generate carbon disulfide (CS₂), a toxic substance. Their stability depends on both time and pH. [2]

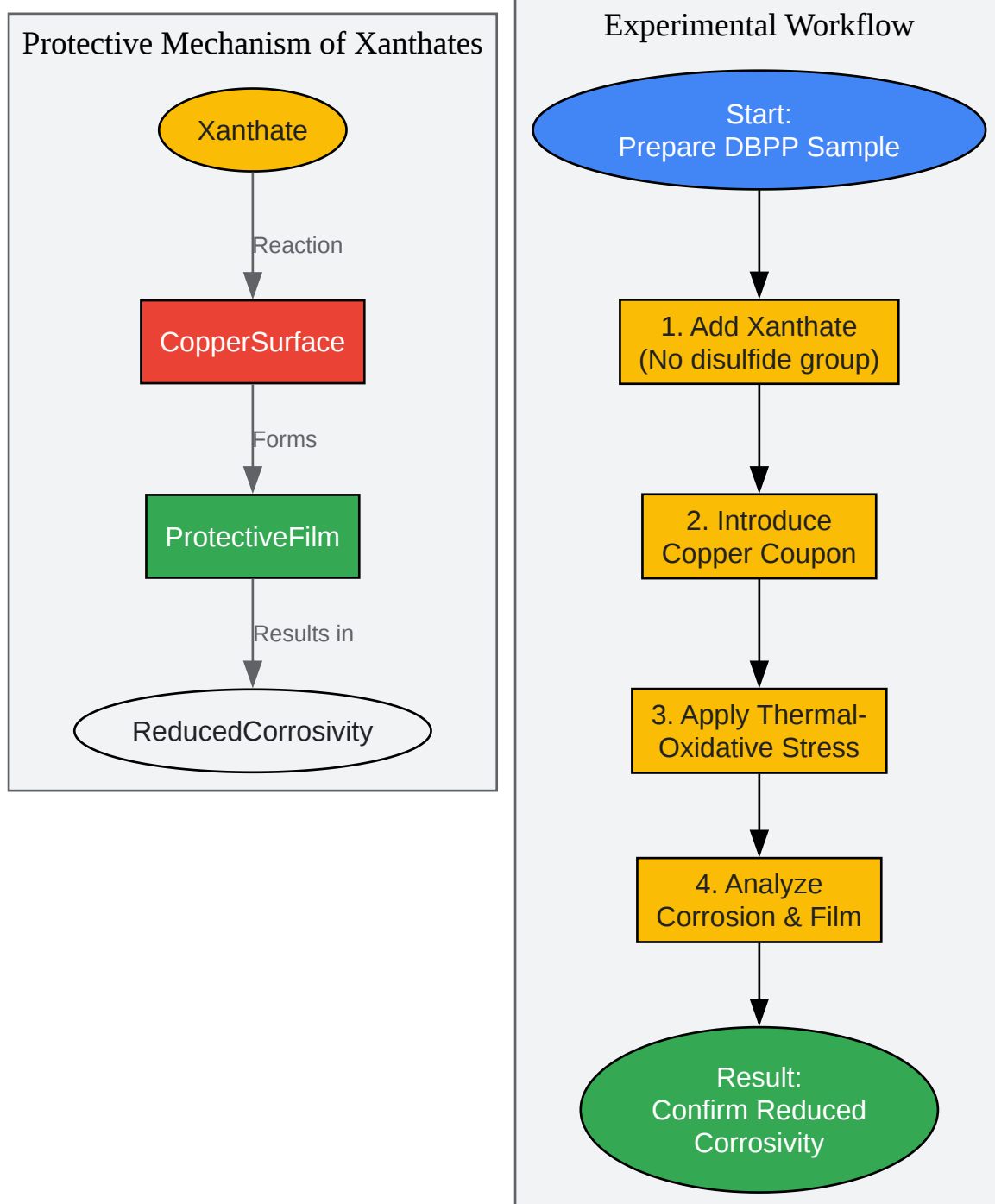
Experimental Guide: Using Xanthates to Mitigate DBPP Corrosion

The following table summarizes the core findings from the literature to guide your experimental design. [1]

| Aspect | Key Finding | Experimental Implication |
|--|--|---|
| Effective Additives | Xanthates (without disulfide group) reduce corrosivity. | Source xanthates carefully, confirming the absence of a disulfide group. |
| Ineffective/Promoting Additives | Aromatic amines, alkylphenols promote oxidation/corrosion with copper. | Avoid these classes of inhibitors for DBPP systems containing copper. |
| Protective Mechanism | Formation of a protective sulfide film on copper surface. | Analytical techniques like XPS could be used to confirm film formation. |
| Critical Factor | The presence of copper metal. | Experimental results may not apply to corrosion on other metals like steel. |

Proposed Mechanism and Experimental Workflow

Based on the research, the protective mechanism involves specific xanthates reacting to form a film on metal surfaces. The diagram below illustrates this proposed mechanism and a subsequent workflow for experimental verification. [1]



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Methodology Details:

- **Preparation and Additive Selection:** Use a pure sample of **Dibutyl Phenyl Phosphate (DBPP)**. Select a xanthate proven to be effective, such as one **without a disulfide group** [1]. A starting

concentration of 0.1-0.5% by weight can be a reasonable initial point for screening, though optimization will be needed.

- **Thermal-Oxidative Stress Test:** Conduct stability tests under controlled temperature and in the presence of oxygen or air to simulate thermal-oxidative degradation conditions. The original study measured both the degree of oxidation and the corrosivity of the resulting fluid [1].
- **Analysis and Characterization:**
 - **Corrosion Measurement:** Quantify copper corrosion by measuring the mass loss of a standard copper coupon before and after the test.
 - **Surface Analysis:** To confirm the mechanism, analyze the surface of the copper coupon using techniques like **Scanning Electron Microscopy (SEM)** to observe surface morphology and **X-ray Photoelectron Spectroscopy (XPS)** to detect the presence of a sulfide film [1].

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References

1. Effect of additives on thermal-oxidative stability of dibutyl phenyl... [link.springer.com]
2. Chemical stability of xanthates, dithiophosphinates and ... [pubmed.ncbi.nlm.nih.gov]

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